

Technical Guide: Butane-1,4-13C2 for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Butane-1,4-13C2

Cat. No.: B1626772

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, and core applications of **Butane-1,4-13C2**, a stable isotope-labeled compound increasingly utilized in advanced research, particularly within the realm of drug development and metabolic studies.

Commercial Availability

Butane-1,4-13C2 is available from several reputable suppliers of stable isotope-labeled compounds. The following table summarizes the offerings from key distributors. Please note that pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Product Name	CAS Number	Isotopic Purity	Catalog Number/Link
Sigma-Aldrich (Merck)	Butane-1,4-13C2	69105-48-2	99 atom % 13C	--INVALID-LINK-- [1]
Cambridge Isotope Laboratories, Inc. (CIL)	Butane-1-13C	106-97-8 (unlabeled)	99%	Inquire for custom synthesis of 1,4-13C2 labeled version. [2] [3]
Santa Cruz Biotechnology, Inc.	Butane-1,4-diylidiphosphonic acid (related compound)	N/A	N/A	--INVALID-LINK-- [4]
Fisher Scientific (distributor for CIL and others)	1,4-BUTANEDIAMINE (13C4, 98%) (related compound)	1173023-66-9	98%	--INVALID-LINK-- [5]

Synthesis of Butane-1,4-13C2

While detailed, proprietary synthesis methods are seldom published, a chemically sound and common approach for the synthesis of **Butane-1,4-13C2** involves a two-step process starting from a readily available precursor, 1,4-dihalobutane.

Proposed Synthesis Pathway:

- **Cyanation:** The first step involves a nucleophilic substitution reaction where a 1,4-dihalobutane (e.g., 1,4-dibromobutane or 1,4-dichlorobutane) is reacted with a 13C-labeled cyanide salt, such as potassium cyanide (K13CN). This reaction introduces the 13C label at both ends of the butane chain, forming Adiponitrile-1,6-13C2.
- **Reduction:** The resulting dinitrile is then reduced to the corresponding alkane. A strong reducing agent, such as lithium aluminum hydride (LiAlH4) or catalytic hydrogenation, can be


employed to convert the nitrile groups to methyl groups, yielding **Butane-1,4-13C2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butane-1,4-13C2 13C 99atom 69105-48-2 [sigmaaldrich.com]
- 2. Cambridge Isotope Laboratories, Inc.  Stable Isotopes [isotope.com]
- 3. chemie-brunschwig.ch [chemie-brunschwig.ch]
- 4. scbt.com [scbt.com]
- 5. Cambridge Isotope Laboratories 1,4-BUTANEDIAMINE (13C4, 98%), 0.1 G, 1173023-66-9, | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [Technical Guide: Butane-1,4-13C2 for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626772#commercial-availability-of-butane-1-4-13c2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com